Essential Safety and Operational Guide for Handling (S)-CR8

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Compound of Interest

Compound Name:	*(S)-CR8*
CAS No.:	*1084893-56-0*
Cat. No.:	*B1681607*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and procedural clarity is paramount. This document provides essential, immediate safety and logistical information for the handling of **(S)-CR8**, a potent and selective cyclin-dependent kinase (CDK) inhibitor. The following procedural guidance is based on best practices for managing potent, powdered chemical compounds in a laboratory setting.

Personal Protective Equipment (PPE)

Given that **(S)-CR8** is a potent kinase inhibitor, potentially exhibiting cytotoxic properties, a comprehensive approach to personal protective equipment is mandatory to minimize exposure. The following table summarizes the recommended PPE for handling **(S)-CR8** powder and solutions.

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PPE Category	Recommendation	Rationale
Hand Protection	Double gloving with chemotherapy-rated nitrile gloves.	Provides a robust barrier against direct skin contact and absorption. The outer glove can be removed immediately in case of contamination, preserving the inner layer of protection.
Body Protection	Disposable, fluid-resistant laboratory coat with long sleeves and tight cuffs.	Protects against accidental spills and contamination of personal clothing.
Eye and Face Protection	Chemical safety goggles and a full-face shield.	Offers comprehensive protection against splashes and airborne particles entering the eyes or face.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator.	Essential when handling the powdered form of (S)-CR8 outside of a certified chemical fume hood or containment device to prevent inhalation of fine particles.

Operational Plan: Safe Handling Protocols

A systematic approach to handling **(S)-CR8** is crucial for maintaining a safe laboratory environment and ensuring the integrity of experiments.

Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- The container should be dated upon arrival and again upon opening.
- **(S)-CR8** should be stored in a tightly sealed container in a designated, well-ventilated, and secure location.

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- For long-term storage, refer to the supplier's recommendation, which is typically at -20°C or -80°C.

Experimental Protocol: Weighing and Solubilization of (S)-CR8 Powder

This protocol outlines the steps for safely weighing and preparing a stock solution of **(S)-CR8**.

- Preparation:
  - Don all required PPE as outlined in the table above.
  - Perform all manipulations of powdered **(S)-CR8** within a certified chemical fume hood or a powder containment balance enclosure.
  - Prepare the workspace by laying down absorbent, disposable bench paper.
  - Ensure that a dedicated set of weighing tools (e.g., spatulas, weigh boats) is available.
  - Have an appropriate solvent (e.g., DMSO) and vortex mixer ready.
- Weighing:
  - Carefully open the container of **(S)-CR8**, avoiding any sudden movements that could create airborne dust.
  - Using a dedicated spatula, transfer the desired amount of powder to a weigh boat on a calibrated analytical balance.
  - Once the desired weight is obtained, securely close the primary container.
- Solubilization:
  - Transfer the weighed powder to an appropriate sterile vial.
  - Add the required volume of solvent to the vial to achieve the desired stock concentration.
  - Cap the vial securely and vortex until the powder is completely dissolved.

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- The stock solution should be clearly labeled with the compound name, concentration, solvent, and date of preparation.

- Post-Procedure:
  - Decontaminate all weighing tools and the work surface with an appropriate solvent (e.g., 70% ethanol).
  - Dispose of all contaminated disposable materials, including gloves, bench paper, and weigh boats, as hazardous waste.

Disposal Plan

All materials contaminated with **(S)-CR8** must be treated as hazardous waste.

- Solid Waste:
  - Includes contaminated gloves, disposable lab coats, bench paper, weigh boats, and any other solid materials that have come into contact with **(S)-CR8**.
  - Place all solid waste in a designated, sealed, and clearly labeled hazardous waste container.

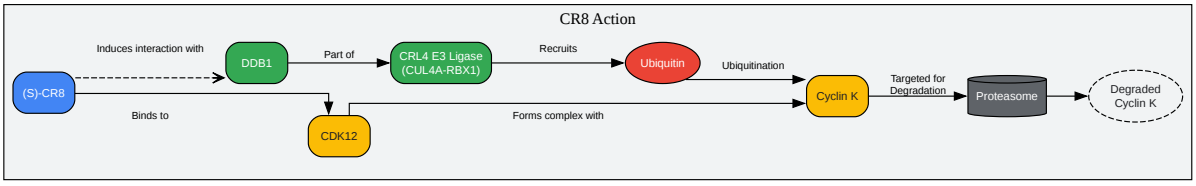
- Liquid Waste:
  - Includes unused stock solutions, experimental media containing **(S)-CR8**, and solvents used for decontamination.
  - Collect all liquid waste in a sealed, leak-proof, and clearly labeled hazardous waste container.
  - Do not dispose of **(S)-CR8** solutions down the drain.

- Sharps Waste:
  - Needles, syringes, or any other sharp objects contaminated with **(S)-CR8** should be disposed of in a designated sharps container that is also labeled as hazardous waste.

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Signaling Pathway and Mechanism of Action

(S)-CR8 is a potent inhibitor of several cyclin-dependent kinases (CDKs). Furthermore, its parent compound, CR8, has been identified as a "molecular glue." This means that in addition to its direct inhibitory activity, it can induce or stabilize protein-protein interactions. Specifically, CR8 has been shown to promote the interaction between CDK12-Cyclin K and the DDB1-CUL4A-RBX1 (CRL4) E3 ubiquitin ligase complex. This induced proximity leads to the ubiquitination and subsequent proteasomal degradation of Cyclin K.



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Caption: Mechanism of action of CR8 as a molecular glue degrader.

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